

An In-depth Technical Guide to Norfluoxetine-d5 Hydrochloride

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Compound of Interest

Compound Name: Norfluoxetine-d5 Hydrochloride

Cat. No.: B602645

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Norfluoxetine-d5 Hydrochloride**, a critical tool in pharmacokinetic and bioanalytical studies. It is intended for professionals in research, and drug development who require detailed information on this stable isotope-labeled internal standard.

Core Concepts

Norfluoxetine-d5 Hydrochloride is a deuterated analog of norfluoxetine hydrochloride, the primary active metabolite of the widely prescribed antidepressant, fluoxetine. The incorporation of five deuterium atoms (d5) results in a molecule with a higher molecular weight than the endogenous norfluoxetine, while retaining nearly identical chemical and physical properties. This key characteristic allows it to be distinguished by mass spectrometry, making it an ideal internal standard for the accurate quantification of norfluoxetine in biological matrices.^{[1][2][3]}

Its primary application lies in analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) to correct for variability in sample preparation and instrument response.^{[1][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **Norfluoxetine-d5 Hydrochloride** is presented below.

Property	Value	Reference
Formal Name	γ -[4-(trifluoromethyl)phenoxy]-benzenepropan-1,1,2,2,3-d ₅ -amine, monohydrochloride	[1]
CAS Number	1185132-92-6	[1][6]
Molecular Formula	C ₁₆ H ₁₁ D ₅ F ₃ NO • HCl	[1]
Molecular Weight	336.8 g/mol	[1][7]
Purity	≥99% deuterated forms (d ₁ -d ₅)	[1]
Appearance	Solid	[1]
Solubility	Chloroform: slightly soluble, DMSO: slightly soluble	[1]

Mechanism of Action of the Unlabeled Analog: Norfluoxetine

Norfluoxetine, the non-deuterated parent compound, is a potent and selective serotonin reuptake inhibitor (SSRI).[2][8] It exerts its pharmacological effects by binding to the serotonin transporter (SERT), thereby blocking the reabsorption of serotonin from the synaptic cleft into the presynaptic neuron.[9] This leads to an increased concentration of serotonin in the synapse, enhancing serotonergic neurotransmission.

Beyond its primary action on SERT, norfluoxetine has been shown to modulate other biological pathways. Notably, it can influence the biosynthesis of neurosteroids, such as allopregnanolone, at concentrations that are not sufficient to inhibit serotonin reuptake.[7][10][11] Additionally, norfluoxetine has been identified as an inhibitor of certain voltage-gated potassium channels, including Kv3.1.[12][13]

Quantitative Data

The following tables summarize key quantitative parameters related to the analytical applications of **Norfluoxetine-d5 Hydrochloride** and the pharmacological activity of its unlabeled counterpart, norfluoxetine.

Mass Spectrometry Parameters for Quantification

Analyte	Method	Precursor Ion (m/z)	Product Ion (m/z)	Reference
Norfluoxetine	LC-MS/MS	296	134	[4]
Norfluoxetine-d5	LC-MS/MS	301.0	139.2	[14]
Norfluoxetine (derivatized with PFPA)	GC-MS	-	117, 176, 280 (Selected Ions)	[15]

PFPA: Pentafluoropropionic anhydride

Pharmacological Parameters of Norfluoxetine

Parameter	Target	Value	Species	Reference
IC ₅₀	Serotonin uptake in isolated human platelets	~15 nM	Human	[1]
K _i	Serotonin uptake in rat brain synaptosomal membrane preparations	44.7 nM	Rat	[1]
IC ₅₀	Kv3.1 channel inhibition	0.80 ± 0.06 μM	Rat	[12]
IC ₅₀	Kv3.2 channel inhibition (Wild Type)	2.91 ± 0.63 μM	-	[16]
IC ₅₀	TREK-1 channel inhibition	9 ± 1 μM	Human	[17]

Experimental Protocols

Quantification of Norfluoxetine in Human Plasma by LC-MS/MS

This protocol is based on a supported liquid extraction (SLE) method coupled with LC-MS/MS for the simultaneous determination of fluoxetine and norfluoxetine.

5.1.1. Sample Preparation (Supported Liquid Extraction)

- To a 0.1 mL human plasma sample, add the internal standard solution containing Norfluoxetine-d5.
- Load the sample onto a supported liquid extraction (SLE) plate.
- Apply a vacuum to draw the sample into the sorbent material.
- Elute the analytes from the SLE plate using methyl tert-butyl ether.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

5.1.2. Liquid Chromatography

- Column: Synergi 4 μ polar-RP
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: Optimized for separation, typically in the range of 0.2-0.6 mL/min.
- Injection Volume: 5-20 μ L.

5.1.3. Tandem Mass Spectrometry

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)

- MRM Transitions:
 - Norfluoxetine: m/z 296 $\rightarrow$ 134[4]
 - Norfluoxetine-d5: A corresponding shift in precursor and/or product ion due to the deuterium labeling (e.g., m/z 301.0 $\rightarrow$ 139.2) is monitored.[14]
- Data Analysis: The peak area ratio of norfluoxetine to Norfluoxetine-d5 is used to construct a calibration curve and quantify the analyte concentration in unknown samples.

Quantification of Norfluoxetine in Biological Samples by GC-MS

This protocol involves derivatization prior to GC-MS analysis.

5.2.1. Sample Preparation (Liquid-Liquid Extraction and Derivatization)

- Alkalinize the biological sample (e.g., blood, urine, tissue homogenate).
- Add Norfluoxetine-d5 as the internal standard.
- Extract the analytes with an organic solvent such as n-butyl chloride.
- Separate the organic layer and evaporate it to dryness.
- Derivatize the residue with pentafluoropropionic anhydride (PFPA).[15]
- Reconstitute the derivatized sample in a suitable solvent for GC-MS injection.

5.2.2. Gas Chromatography

- Column: A capillary column suitable for amine analysis (e.g., HP-5MS).
- Carrier Gas: Helium.
- Temperature Program: An optimized temperature gradient to ensure separation of the analytes.

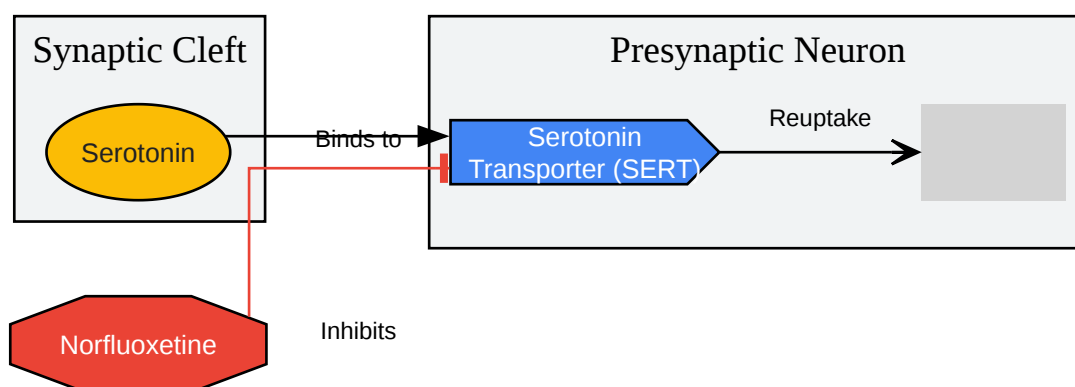
- Injection Mode: Splitless.

5.2.3. Mass Spectrometry

- Ionization Mode: Electron Ionization (EI).
- Scan Type: Selected Ion Monitoring (SIM).
- Selected Ions:
 - Norfluoxetine-PFPA: m/z 117, 176, 280^[15]
 - The corresponding ions for the deuterated internal standard are also monitored.
- Data Analysis: Quantification is performed by comparing the peak areas of the selected ions for norfluoxetine to those of Norfluoxetine-d5.

Signaling Pathways and Experimental Workflows

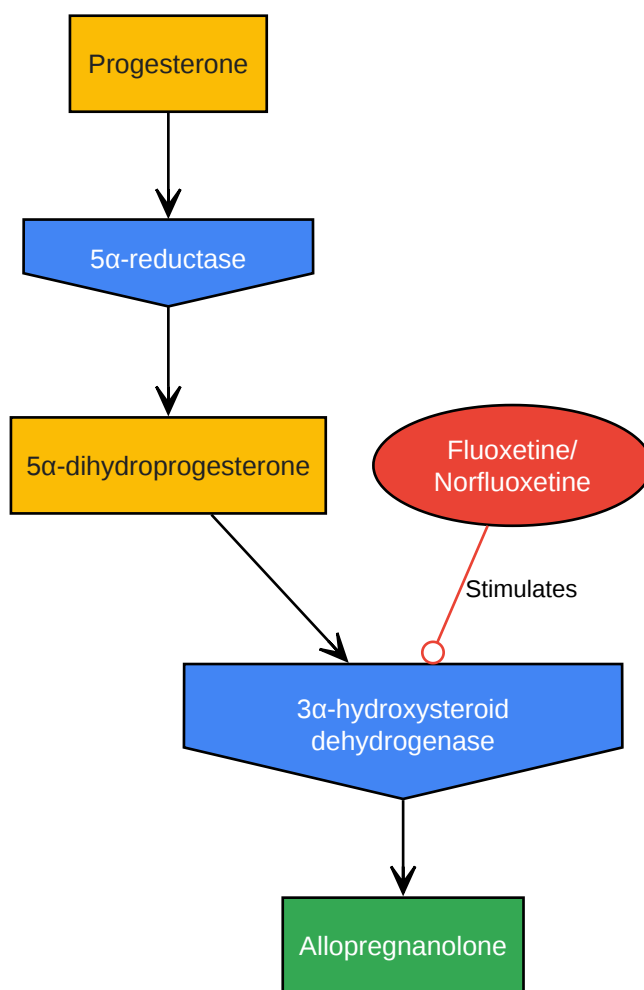
Norfluoxetine's Inhibition of the Serotonin Transporter (SERT)



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Caption: Norfluoxetine blocks the serotonin transporter (SERT), preventing serotonin reuptake.

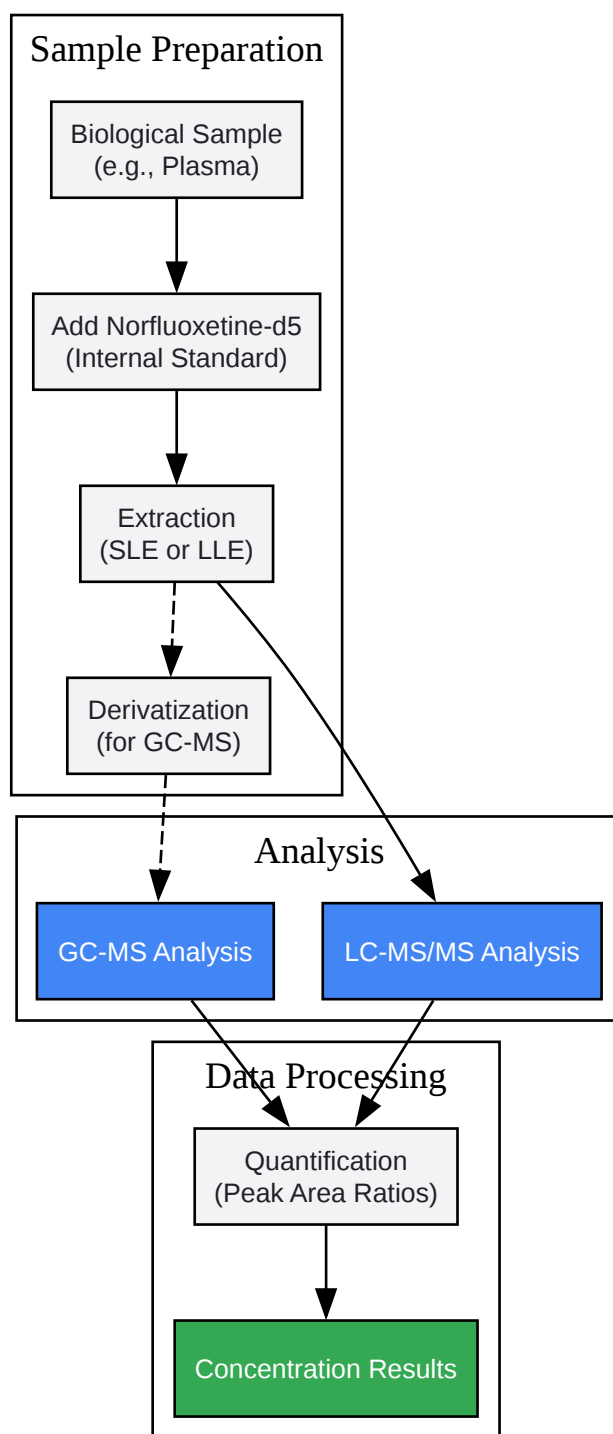
Fluoxetine/Norfluoxetine and Neurosteroid Biosynthesis



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Caption: Fluoxetine and norfluoxetine stimulate the synthesis of the neurosteroid allopregnanolone.

Experimental Workflow for Bioanalytical Quantification



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Caption: A generalized workflow for the quantification of norfluoxetine using Norfluoxetine-d5 HCl.

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